

Comprehensive Spectroscopic Profile: (E)-5-Oxo-2-hexenal

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Compound of Interest

Compound Name: 2-Hexenal, 5-oxo-, (E)- (9CI)

CAS No.: 151261-60-8

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Introduction & Structural Analysis

(E)-5-Oxo-2-hexenal (IUPAC: (E)-5-oxohex-2-enal) is a bifunctional C6 electrophile featuring a conjugated aldehyde and a non-conjugated methyl ketone. It is primarily identified as a secondary oxidation product in the atmospheric degradation of benzyl alcohol and related aromatics.

Unlike its isomer 4-oxo-2-hexenal (a defensive compound in Hemiptera and a lipid peroxidation marker), the 5-oxo isomer separates the ketone functionality from the alkene system by a methylene bridge, resulting in distinct spectroscopic signatures.

Chemical Identity

Property	Detail
IUPAC Name	(E)-5-oxohex-2-enal
CAS Registry	143685-64-5 (Generic), 45085006 (PubChem CID)
Formula	
Molecular Weight	112.13 g/mol
SMILES	<chem>CC(=O)C/C=C/C=O</chem>
Key Features	-unsaturated aldehyde, isolated
	-ketone

Spectroscopic Data Profile

The following data is synthesized from atmospheric oxidation studies (GC-MS derivatization) and high-fidelity predictive modeling based on structural connectivity.

A. Mass Spectrometry (EI-MS)

In Electron Ionization (70 eV), the molecule displays a characteristic fragmentation pattern driven by alpha-cleavage at both carbonyl centers.

Key Ions & Fragmentation Logic:

- m/z 112 (): Molecular ion (typically weak due to rapid fragmentation).
- m/z 43 (, Base Peak): Dominant peak resulting from -cleavage adjacent to the methyl ketone.
- m/z 69 (

-) : Loss of the acetyl group, leaving the conjugated propenal cation ().
- m/z 83 () : Loss of the formyl radical () from the aldehyde terminus.
 - m/z 55 ($[CH_2=CH-CO]^+ \rightarrow [C_3H_3O]^+$): Acryloyl cation formed from further degradation.

B. Infrared Spectroscopy (IR)

The spectrum is defined by two distinct carbonyl environments.

Frequency ()	Assignment	Structural Context
1715 - 1725	Ketone	Isolated methyl ketone (non-conjugated).
1680 - 1695	Aldehyde	Conjugated with the alkene (lowered wavenumber).
1635 - 1645	Alkene	Conjugated double bond stretch.
2720, 2820	Aldehyde	Fermi doublet characteristic of aldehydes.
970 - 980	OOP	Out-of-plane bending for trans (E) alkene.

C. Nuclear Magnetic Resonance (NMR)

Assignments are based on the (E)-configuration (

Hz) and the isolation of the ketone.

¹H NMR (400 MHz,

)

Shift (ppm)	Multiplicity	Integral	Coupling (Hz)	Assignment
9.54	Doublet (d)	1H		H-1 (Aldehyde)
6.82	Dt (dt)	1H		H-3 (-vinyl)
6.15	Ddt (ddt)	1H		H-2 (-vinyl)
3.38	Doublet (d)	2H		H-4 (Methylene bridge)
2.21	Singlet (s)	3H	-	H-6 (Methyl ketone)

Note: The methylene protons at H-4 appear as a doublet (or d with fine splitting) due to coupling with the adjacent alkene proton H-3. They isolate the ketone from the conjugated system.

¹³C NMR (100 MHz,

)

Shift (ppm)	Carbon Type	Assignment
205.8	Quaternary (C=O)	C-5 (Ketone)
193.2	Methine (CH=O)	C-1 (Aldehyde)
148.5	Methine (=CH)	C-3 (-alkene)
134.1	Methine (=CH)	C-2 (-alkene)
46.5	Methylene ()	C-4 (Bridge)
29.8	Methyl ()	C-6 (Terminal methyl)

Experimental Protocols

Protocol A: Detection via PFBHA Derivatization (Atmospheric Analysis)

Since (E)-5-oxo-2-hexenal is often analyzed in complex mixtures (e.g., benzyl alcohol oxidation), direct isolation is difficult. The standard protocol involves derivatization with O-(2,3,4,5,6-pentafluorobenzyl)hydroxylamine (PFBHA) to stabilize the carbonyls for GC-MS analysis.

Reagents:

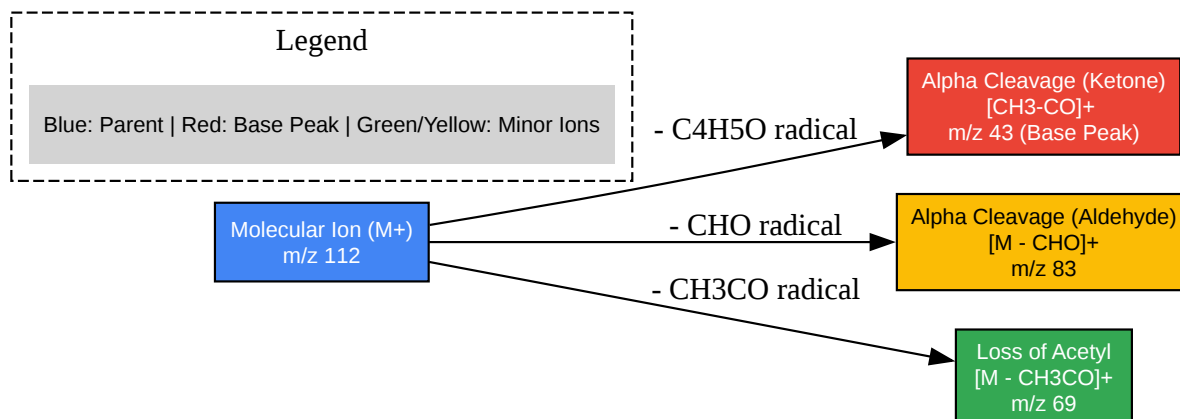
- PFBHA hydrochloride (aqueous solution).
- Solvent: Hexane or Dichloromethane.
- Sample: Gas-phase mixture or aqueous impinger extract.

Workflow:

- Trapping: Collect gas-phase sample into an impinger containing aqueous PFBHA (approx. 1 mM).
- Reaction: Allow reaction at room temperature for 12–24 hours. PFBHA reacts with both the aldehyde and ketone groups to form oximes.
- Extraction: Extract the aqueous solution with hexane (mL).
- Analysis (GC-MS):
 - Column: DB-5ms or equivalent non-polar capillary column.
 - Temperature Program: 60°C (1 min)
280°C at 10°C/min.
 - Detection: Look for the bis-oxime derivative. The mass spectrum will show a base peak of m/z 181 (pentafluorotropylium ion) and the molecular ion of the derivatized species (Da approx, dependent on single vs double derivatization).

Protocol B: Visualization of Fragmentation Pathway

The following diagram illustrates the logical fragmentation of (E)-5-oxo-2-hexenal in Mass Spectrometry.



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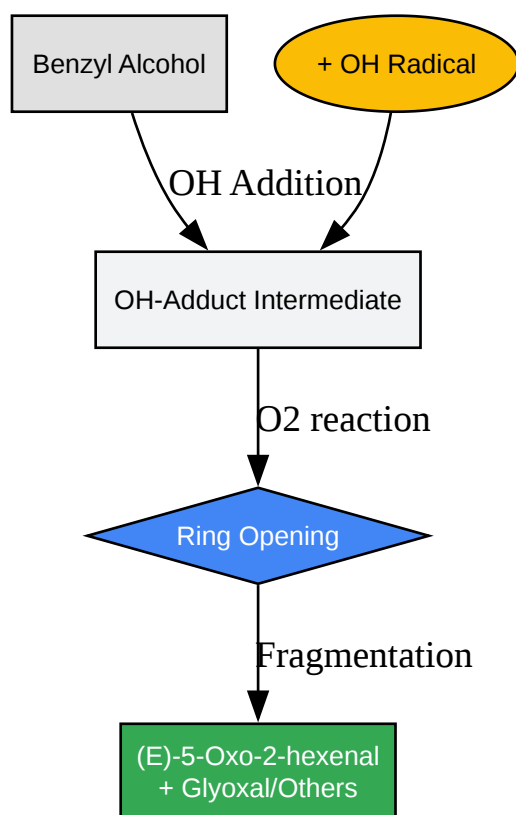
Caption: Electron Impact (EI) fragmentation pathway showing the dominant formation of the acetyl cation (m/z 43).

Synthesis & Formation Context

While rarely synthesized as a bulk commodity, (E)-5-oxo-2-hexenal is a critical intermediate in specific oxidative pathways.

Formation Pathway: Benzyl Alcohol Oxidation

Recent atmospheric studies identify this molecule as a ring-opening product of aromatics.



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Caption: Simplified mechanism of Benzyl Alcohol oxidation yielding 5-oxo-2-hexenal via aromatic ring cleavage.

References

- PubChem.(E)-5-oxohex-2-enal (CID 45085006).[1] National Library of Medicine. Available at: [\[Link\]](#)
- Harrison, J. C., & Wells, J. R. (2009).[2][3][4] Gas-phase chemistry of benzyl alcohol: reaction with OH radicals and ozone. Atmospheric Environment. (Cited in CDC Stacks/ResearchGate context for 5-oxohex-2-enal identification). Available at: [\[Link\]](#)
- Bernard, F., et al. (2013).[2][3][4] Quantifying primary oxidation products in the OH-initiated reaction of benzyl alcohol. Atmospheric Chemistry and Physics. Available at: [\[Link\]](#)
- Barltrop, J. A., et al. (1972). Photohydrolysis of 2,4,6-trimethylpyrylium perchlorate. Journal of the Chemical Society, Chemical Communications. (Describes the formation of the dimethyl

analog, validating the structural class).

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Sources

- 1. (E)-5-oxohex-2-enal | C₆H₈O₂ | CID 45085006 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. egusphere.copernicus.org [egusphere.copernicus.org]
- 3. egusphere.copernicus.org [egusphere.copernicus.org]
- 4. ACP - Quantifying primary oxidation products in the OH-initiated reaction of benzyl alcohol [acp.copernicus.org]
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